

Foundational Research on the Biological Activity of ML132: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

ML132 (also known as NCGC-00183434 and CID-4462093) is a potent and highly selective, non-peptidic small molecule inhibitor of caspase-1.[1][2] Caspase-1, a cysteine protease, plays a critical role in the inflammatory response. It is responsible for the proteolytic maturation of the pro-inflammatory cytokines interleukin-1 β (IL-1 β) and interleukin-18 (IL-18).[2][3] The activation of these cytokines is a key event in the assembly of the inflammasome, a multi-protein complex that responds to pathogenic and endogenous danger signals.[3][4] Given its central role in inflammation, inhibition of caspase-1 is a promising therapeutic strategy for a range of inflammatory diseases, as well as for certain cancers.[1][2] This technical guide provides a comprehensive overview of the foundational biological activity of **ML132**, including its mechanism of action, quantitative potency, relevant signaling pathways, and detailed experimental protocols.

Quantitative Data Presentation

The inhibitory activity of **ML132** against caspase-1 has been determined through biochemical assays. The half-maximal inhibitory concentration (IC50) is a key metric of its potency.



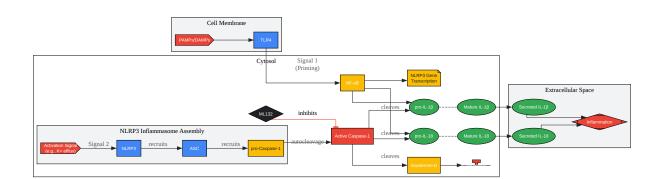
Target	IC50	Assay Type	Source
Caspase-1	0.023 nM (23 pM)	Biochemical (profluorescent substrate Ac-WEHD- AFC)	[2]
Caspase-1	0.316 nM	Not Specified	[2]
Caspase-1	34.9 nM	Not Specified	[1]
Caspase-3	> 1 μM	Biochemical	[1]
Caspase-7	> 1 μM	Biochemical	[1]
Caspase-8	> 1 μM	Biochemical	[1]
Caspase-9	> 1 μM	Biochemical	[1]

Note on IC50 Values: The most potent IC50 value of 0.023 nM is reported from a detailed probe report from the NIH Molecular Libraries Program and is considered a highly reliable value.[2] The other reported values may be from different assay conditions or preliminary screens.

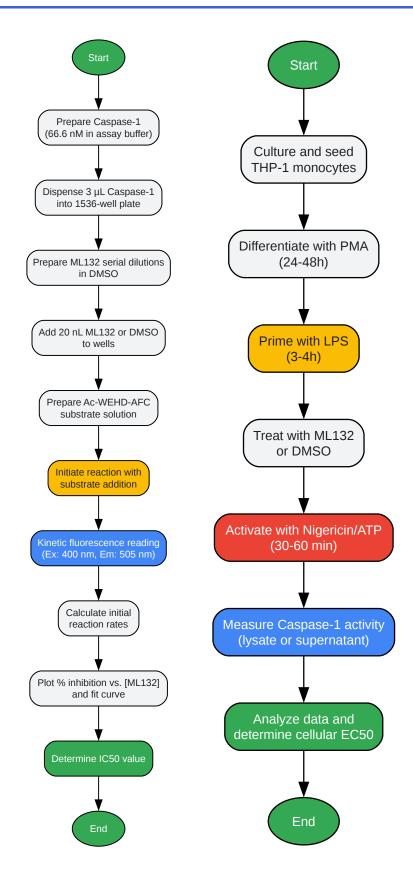
Signaling Pathway

ML132 exerts its biological effect by inhibiting caspase-1, a key enzyme in the NLRP3 inflammasome pathway. The following diagram illustrates the canonical activation of this pathway and the point of inhibition by **ML132**.









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- To cite this document: BenchChem. [Foundational Research on the Biological Activity of ML132: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15581859#foundational-research-on-ml132-s-biological-activity]

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